

# inter-laboratory comparison for Dibenzo[a,c]anthracene-13C6 analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dibenzo[a,c]anthracene-13C6

Cat. No.: B15583946

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An Inter-Laboratory Comparison for the Analysis of Dibenzo[a,c]anthracene and its Isotopically Labeled Standard

This guide provides a comparative overview of analytical performance for the determination of Dibenzo[a,c]anthracene, a polycyclic aromatic hydrocarbon (PAH), with a focus on the use of its carbon-13 labeled internal standard, **Dibenzo[a,c]anthracene-13C6**. The data and protocols presented are based on inter-laboratory comparison studies for structurally similar PAHs, which serve as a proxy for assessing the expected performance for Dibenzo[a,c]anthracene analysis. These studies, also known as proficiency tests or round-robin tests, are essential for external quality assurance and are often a requirement for laboratory accreditation under ISO/IEC 17025.

## Data Presentation

The performance of laboratories in PAH analysis is commonly evaluated using statistical metrics such as the Z-score, which indicates how far a laboratory's result is from the consensus value. A Z-score between -2.0 and +2.0 is generally considered a satisfactory performance. The following table summarizes representative results from inter-laboratory studies on PAHs in various matrices, illustrating the typical performance of different analytical methods.

Laboratory ID	Analyte	Reported Concentration (µg/kg)	Assigned Value (µg/kg)	Z-Score	Recovery (%)	Method
Lab 1	Benzo[a]pyrene	4.5	5.0	-1.0	90	GC-MS
Lab 2	Dibenzo[a,h]anthracene	8.2	7.5	0.9	109	HPLC-FLD
Lab 3	Benzo[a]anthracene	9.8	10.2	-0.4	96	GC-MS/MS
Lab 4	Chrysene	11.5	10.8	0.6	106	HPLC-FLD
Lab 5	Benzo[b]fluoranthene	6.7	8.0	-1.6	84	GC-MS

Note: The data presented in this table is illustrative and compiled from various sources to represent typical outcomes in proficiency testing for PAHs.

## Experimental Protocols

The analysis of Dibenzo[a,c]anthracene, using **Dibenzo[a,c]anthracene-13C6** as an internal standard, generally involves extraction, sample clean-up, and instrumental analysis. The two most common analytical techniques are Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD).

### Gas Chromatography-Mass Spectrometry (GC-MS)

- **Extraction:** The sample is spiked with a known amount of **Dibenzo[a,c]anthracene-13C6** solution. Extraction is then performed using methods such as Soxhlet, pressurized liquid extraction (PLE), or microwave-assisted extraction with a suitable solvent (e.g., hexane/acetone or toluene).
- **Clean-up:** The extract is concentrated and subjected to a clean-up step to remove interfering compounds. This is commonly achieved using solid-phase extraction (SPE) with silica or

Florisil cartridges.

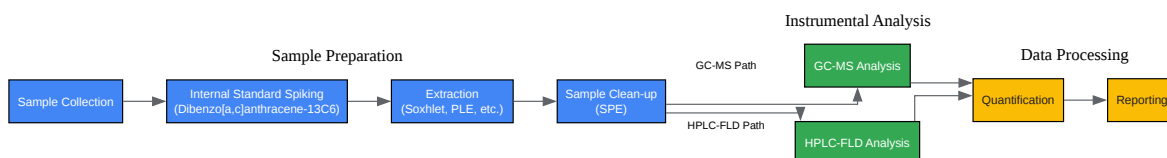
- Instrumental Analysis:
  - Gas Chromatograph (GC): Equipped with a capillary column (e.g., DB-5ms).
  - Injector: Splitless injection is typically used for trace analysis.
  - Oven Temperature Program: A programmed temperature ramp is employed to separate the PAHs.
  - Mass Spectrometer (MS): Operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity. The molecular ions of Dibenzo[a,c]anthracene and **Dibenzo[a,c]anthracene-13C6** are monitored.
- Quantification: A multi-level calibration curve is prepared using certified reference standards of Dibenzo[a,c]anthracene, with each standard containing the same concentration of the internal standard, **Dibenzo[a,c]anthracene-13C6**.

## High-Performance Liquid Chromatography with Fluorescence Detection (HPLC-FLD)

- Extraction and Clean-up: The extraction and clean-up steps are similar to those for GC-MS analysis.
- Instrumental Analysis:
  - HPLC System: A reverse-phase C18 column is commonly used.
  - Mobile Phase: A gradient of acetonitrile and water is typically employed for separation.
  - Fluorescence Detector (FLD): The detector is set at the specific excitation and emission wavelengths for Dibenzo[a,c]anthracene to ensure high sensitivity and selectivity.
- Quantification: Quantification is based on a calibration curve prepared from certified reference standards of Dibenzo[a,c]anthracene, with **Dibenzo[a,c]anthracene-13C6** added as the internal standard.

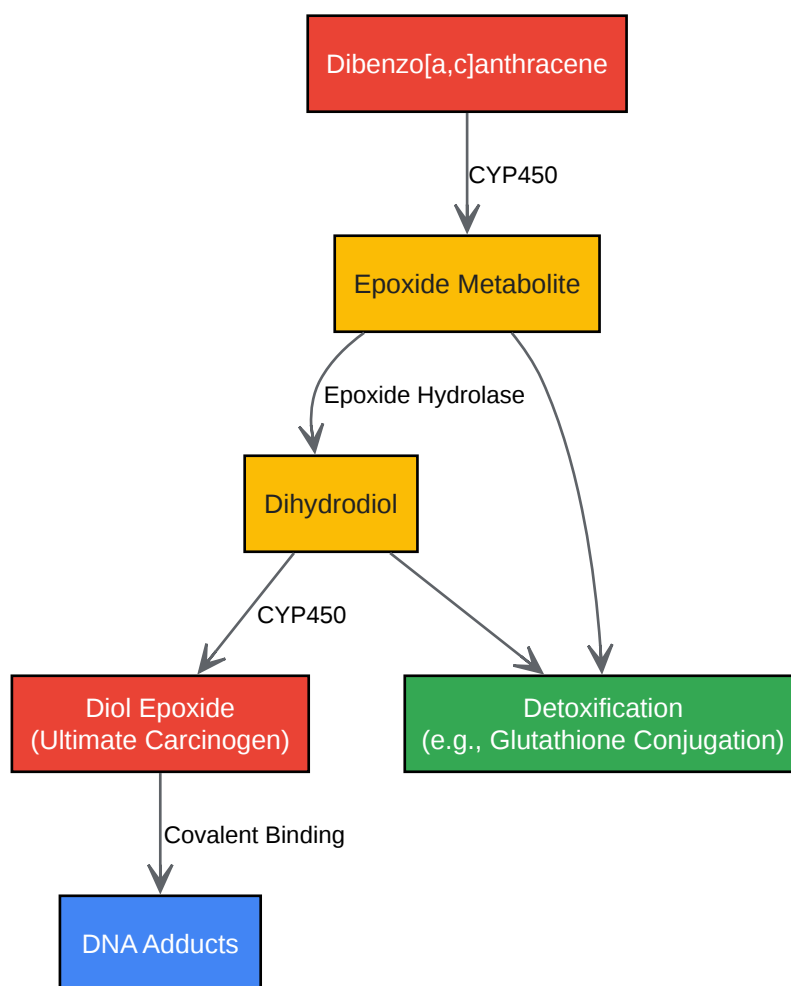
## Mandatory Visualization

The following diagrams illustrate the experimental workflow for PAH analysis and a simplified metabolic pathway for dibenzoanthracenes.



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Caption: Experimental workflow for PAH analysis.



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- To cite this document: BenchChem. [inter-laboratory comparison for Dibenzo[a,c]anthracene-13C6 analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583946#inter-laboratory-comparison-for-dibenzo-a-c-anthracene-13c6-analysis\]](https://www.benchchem.com/product/b15583946#inter-laboratory-comparison-for-dibenzo-a-c-anthracene-13c6-analysis)

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)